

Comprehensive In Vitro Screening Protocol: 4-Amino-2-hydroxy-N,N-dimethylbenzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Amino-2-hydroxy-N,N-dimethylbenzamide

Cat. No.: B13278933

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Executive Summary & Chemical Logic

Compound Identity: **4-Amino-2-hydroxy-N,N-dimethylbenzamide** Core Scaffold:

Salicylamide derivative.^[1] Rationale for Screening: This compound represents a structural hybrid between 4-Aminosalicylic acid (PAS) and lipophilic benzamides.

- The 4-Amino-2-hydroxy motif mimics the PAS pharmacophore, suggesting potential activity against Mycobacterium tuberculosis or modulation of inflammatory pathways (COX/LOX).
- The N,N-dimethyl amide replaces the carboxylic acid of PAS. This modification typically increases LogP (lipophilicity), enhances membrane permeability, and prevents rapid renal clearance associated with ionic carboxylates, but introduces a metabolic "soft spot" for N-demethylation.

Target Applications:

- Primary: Anti-inflammatory (COX-1/2 inhibition, NF-κB modulation).
- Secondary: Antimicrobial (specifically Anti-TB or Nematicidal via Complex II inhibition).

Pre-Screening: Compound Management & Physicochemical Profiling

Objective: Ensure experimental reproducibility by defining solubility limits and stability.

A. Solubility & Formulation

The presence of the phenolic hydroxyl (pKa ~10) and the aniline (pKa ~4) creates a zwitterionic potential, but the N,N-dimethyl amide removes the acidic carboxylate, shifting the molecule towards a neutral, lipophilic profile at physiological pH.

Parameter	Protocol / Standard	Critical Note
Stock Solvent	DMSO (Dimethyl Sulfoxide)	Prepare at 10 mM. Store at -20°C. Avoid freeze-thaw cycles >3 times.
Working Buffer	PBS (pH 7.4) + 0.1% Tween-80	The N,N-dimethyl group reduces water solubility compared to the parent acid. Surfactant is required to prevent micro-precipitation.
Stability Check	LC-MS/MS after 24h at RT	Risk: Oxidation of the 4-amino group (turning solution brown/pink). Mitigation: Add 1 mM Ascorbic Acid if oxidation is observed.

B. In Silico Property Map

- H-Bond Donors: 2 (Phenol -OH, Aniline -NH₂).
- H-Bond Acceptors: 2 (Amide Carbonyl, Phenol Oxygen).
- Metabolic Alert: The N-methyl groups are prime targets for Cytochrome P450 (CYP) mediated N-demethylation.

Phase I: Primary Screening (Safety & Bioactivity)

Objective: Establish the safe window (Therapeutic Index) and validate mechanism of action.

A. Cytotoxicity Profiling (Safety First)

Before efficacy testing, determine the CC50 (Cytotoxic Concentration 50%) to ensure observed effects are not due to cell death.

- Cell Line: HepaRG (Metabolically active hepatocytes) or HEK293 (General).
- Assay Type: ATP-based luminescence (e.g., CellTiter-Glo).
- Protocol:
 - Seed cells at 5,000 cells/well in 96-well plates.
 - Treat with compound (0.1 μ M – 100 μ M) for 48 hours.
 - Control: 10% DMSO (Positive kill), Vehicle (Negative).
 - Acceptance Criteria: CC50 > 50 μ M is required to proceed to specific target screening.

B. Anti-Inflammatory Screen (COX-1 vs. COX-2)

Given the salicylate core, Cyclooxygenase (COX) inhibition is the highest probability target.

- Method: Colorimetric COX Inhibitor Screening Assay.
- Mechanism: Measures the peroxidase component of COXs. The heme-peroxidase activity is monitored by the oxidation of TMPD (N,N,N',N'-tetramethyl-p-phenylenediamine).
- Step-by-Step Protocol:
 - Enzyme Prep: Reconstitute recombinant human COX-1 and COX-2.
 - Incubation: Incubate enzyme + Compound (10 μ M screening dose) + Heme for 10 mins at 25°C.

- Substrate Addition: Add Arachidonic Acid and Colorimetric Substrate (TMPD).
- Readout: Measure Absorbance at 590 nm after 5 mins.
- Calculation:

[\[2\]](#)

Phase II: Secondary Screening (Specific Applications)

Objective: Explore niche applications based on structural homology.

A. Antimicrobial/Nematicidal Screen

Benzamide derivatives (e.g., Wact-11) are potent inhibitors of nematode Complex II.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
The 4-amino-salicylate core is a known anti-tubercular pharmacophore.

- Target 1: Mycobacterium tuberculosis (H37Rv strain)
 - Assay: MABA (Microplate Alamar Blue Assay).
 - Rationale: The 4-amino group mimics PAS, potentially inhibiting folate synthesis.
- Target 2: C. elegans Motility Assay (Nematicidal)
 - Rationale: Ortho-hydroxy benzamides can uncouple oxidative phosphorylation in nematodes.
 - Protocol:
 - Synchronize L4 stage C. elegans.
 - Incubate with 50 μ M compound in 96-well plates.
 - Readout: Automated optical counting of thrashing frequency after 24h.

Phase III: ADME & Metabolic Stability

Objective: Assess the liability of the N,N-dimethyl group.

Microsomal Stability Assay

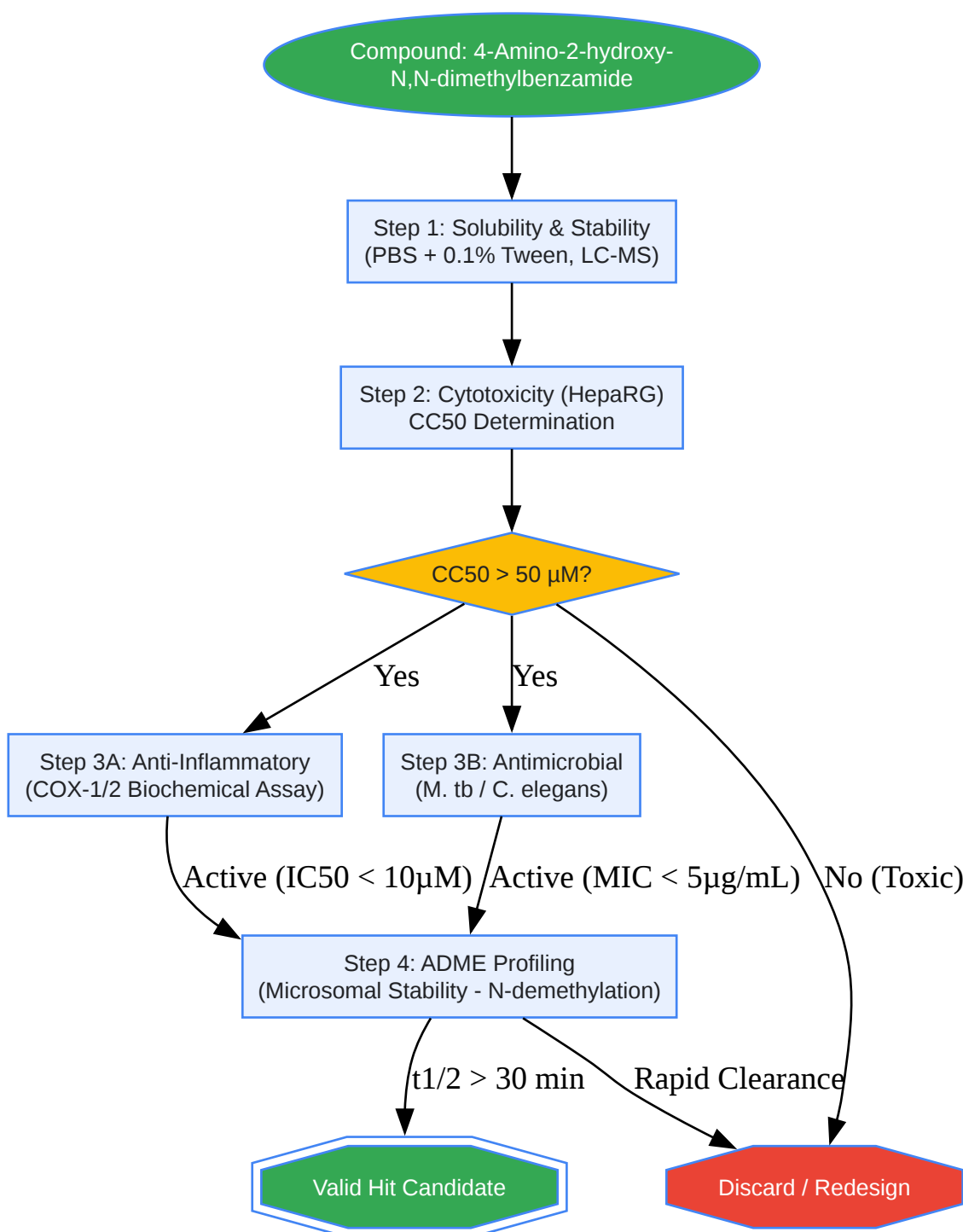
The tertiary amide is susceptible to N-dealkylation, which would convert the compound back to a secondary or primary amide, significantly altering its potency.

- System: Pooled Human Liver Microsomes (HLM).
- Cofactor: NADPH regenerating system.
- Protocol:
 - Incubate 1 μ M compound with HLM (0.5 mg/mL protein) at 37°C.
 - Initiate reaction with NADPH.
 - Sample at $t = 0, 15, 30, 60$ min.
 - Quench with ice-cold Acetonitrile containing Internal Standard (IS).
 - Analysis: LC-MS/MS monitoring the parent mass ($M+H$: ~ 181.2 Da) and the mono-demethylated metabolite (~ 167.2 Da).
 - Calculation:

Visualization & Workflows

Figure 1: Screening Decision Logic

This diagram illustrates the "Go/No-Go" decision tree for profiling the scaffold.

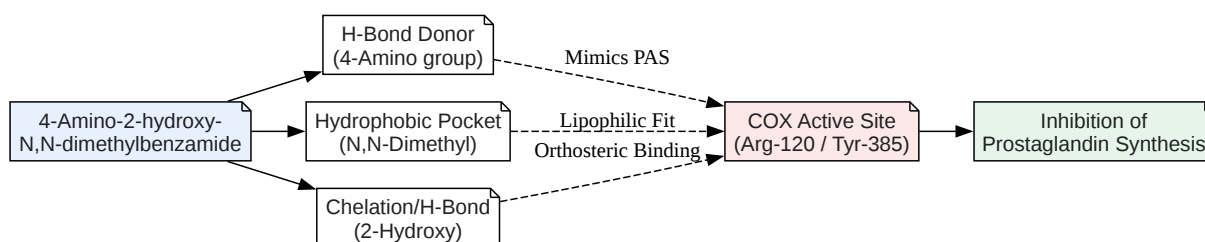


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Caption: Operational workflow for validating **4-Amino-2-hydroxy-N,N-dimethylbenzamide**, prioritizing safety (cytotoxicity) before mechanistic target validation.

Figure 2: Mechanistic Hypothesis (Salicylate Mimicry)

Visualizing how the compound interacts with the COX active site compared to standard salicylates.



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Caption: Hypothesized binding mode. The N,N-dimethyl group targets hydrophobic sub-pockets, while the 4-amino/2-hydroxy motifs anchor the molecule via hydrogen bonding.

Data Analysis & Reporting

For all assays, data must be normalized and fitted to a 4-parameter logistic equation to derive IC50/EC50 values.

Formula:

- Z-Factor Calculation: Ensure assay robustness ().

(Where p = positive control, n = negative control)

References

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